

# Introduction: Unveiling a Versatile Phenolic Scaffold

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## Compound of Interest

Compound Name: 2,6-Dichloro-4-(hydroxymethyl)phenol

CAS No.: 22002-17-1

Cat. No.: B114650

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**2,6-Dichloro-4-(hydroxymethyl)phenol** is a halogenated phenolic compound characterized by a phenol ring substituted with two chlorine atoms at positions 2 and 6, and a hydroxymethyl group at position 4. This unique arrangement of functional groups—a nucleophilic aromatic ring, reactive hydroxyl groups, and electron-withdrawing chlorine atoms—renders it a molecule of significant interest in both medicinal chemistry and material science. The chlorinated phenol moiety is a well-known pharmacophore with documented antimicrobial properties, while the hydroxymethyl group offers a reactive handle for further chemical modifications, making this compound a versatile building block for the synthesis of more complex molecules.

This technical guide provides a comprehensive overview of **2,6-Dichloro-4-(hydroxymethyl)phenol**, from its fundamental physicochemical properties and a proposed, robust synthesis protocol to its analytical characterization and potential applications in drug discovery. The insights provided herein are grounded in established chemical principles and draw parallels from closely related and well-characterized analogs to offer a predictive and practical framework for researchers.

## Physicochemical Properties: A Snapshot of the Molecule

A thorough understanding of a compound's physicochemical properties is paramount for its effective application in research and development. The properties of **2,6-Dichloro-4-(hydroxymethyl)phenol** are summarized in the table below.

| Property          | Value  | Source            |
|-------------------|--|-------------------|
| CAS Number        | 22002-17-1   | AiFChem[1]        |
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub> O <sub>2</sub> | AiFChem[1]        |
| Molecular Weight  | 193.03 g/mol   | AiFChem[1]        |
| IUPAC Name        | 2,6-dichloro-4-(hydroxymethyl)phenol                         | AiFChem[1]        |
| Canonical SMILES  | <chem>C1=C(C=C(C(=C1Cl)O)CO)Cl</chem>                        | PubChem[2]        |
| Appearance        | Predicted to be a solid at room temperature                  | General Knowledge |

```
digraph "2_6_Dichloro_4_hydroxymethyl_phenol" {  
graph [layout=neato, overlap=false, splines=true, maxiter=1000, start=1234];  
node [shape=plaintext];
```

```
// Atom coordinates
```

```
C1 [pos="0,0!", label="C"];  
C2 [pos="-1.2,0.7!", label="C"];  
C3 [pos="-1.2,2.1!", label="C"];  
C4 [pos="0,2.8!", label="C"];  
C5 [pos="1.2,2.1!", label="C"];  
C6 [pos="1.2,0.7!", label="C"];  
O1 [pos="2.4,0!", label="OH"];  
Cl1 [pos="-2.4,0!", label="Cl"];  
C7 [pos="0,4.2!", label="CH2OH"];  
Cl2 [pos="2.4,2.8!", label="Cl"];
```

```
// Bonds
```

```
C1 -- C2;  
C2 -- C3;  
C3 -- C4;  
C4 -- C5;  
C5 -- C6;  
C6 -- C1;
```

```
C6 -- 01;  
C2 -- C11;  
C4 -- C7;  
C5 -- C12;
```

```
// Aromatic ring indication (approximated with a hexagon of nodes)  
node [shape=point, width=0.01, height=0.01];  
p1 [pos="-0.6,1.4!"];  
p2 [pos="0.6,1.4!"];  
p3 [pos="0,0.7!"];  
p1 -- p2 -- C6 -- C1 -- C2 -- C3 -- C4 -- C5 -- p2;  
}
```

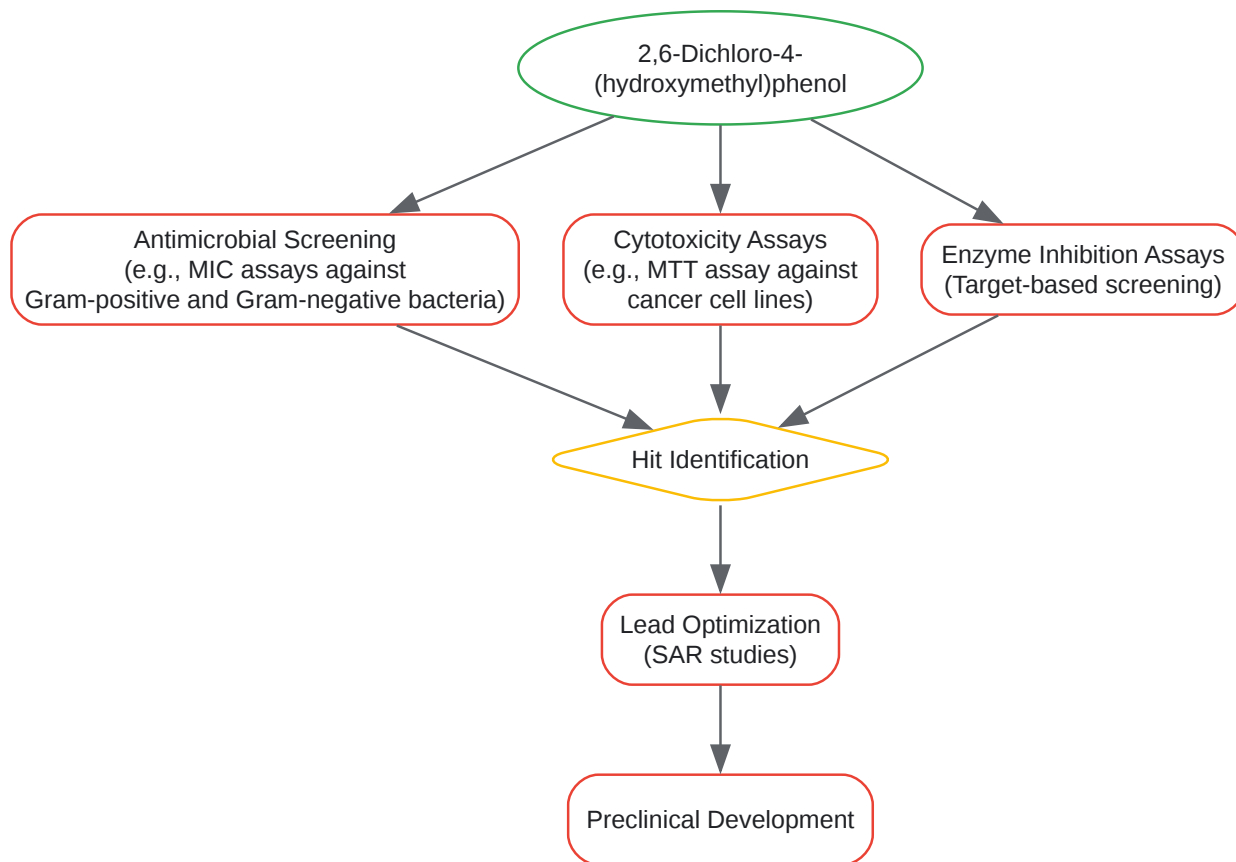
Caption: Chemical structure of **2,6-Dichloro-4-(hydroxymethyl)phenol**.

## Synthesis and Purification: A Practical and Rational Approach

While a specific, published protocol for the synthesis of **2,6-Dichloro-4-(hydroxymethyl)phenol** is not readily available in the literature, a robust and logical synthetic route can be proposed based on well-established reactions of phenols. The most direct approach involves the hydroxymethylation of 2,6-dichlorophenol.

### Proposed Synthesis: Base-Catalyzed Hydroxymethylation of 2,6-Dichlorophenol

This method leverages the reactivity of the phenoxide ion towards formaldehyde. The electron-donating nature of the hydroxyl group directs electrophilic substitution to the ortho and para positions. With the ortho positions blocked by chlorine atoms, the hydroxymethylation is expected to occur selectively at the para position.



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## Sources

- 1. [pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- 2. Antimicrobial and antibiofilm activities of halogenated phenols against Staphylococcus aureus and other microbes - PubMed [pubmed.ncbi.nlm.nih.gov]
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